

An In-depth Technical Guide to 5-Bromo-3-ethoxy-2-isopropoxy pyridine

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Compound of Interest

Compound Name: 5-Bromo-3-ethoxy-2-isopropoxy pyridine

CAS No.: 1241752-38-4

Cat. No.: B580621

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **5-Bromo-3-ethoxy-2-isopropoxy pyridine**, a substituted pyridine derivative of significant interest in medicinal chemistry and synthetic organic chemistry. While a specific PubChem Compound Identification (CID) for this molecule is not currently available, this document consolidates critical information based on the well-established chemistry of related pyridine compounds. We will explore its predicted physicochemical properties, a proposed synthetic pathway with detailed experimental protocols, and essential safety and handling guidelines. The strategic placement of bromo, ethoxy, and isopropoxy groups on the pyridine scaffold presents a versatile platform for the development of novel molecular entities. The bromine atom, in particular, serves as a key functional handle for further chemical modifications, such as palladium-catalyzed cross-coupling reactions, enabling the generation of diverse compound libraries for drug discovery programs.^[1] This guide is intended to serve as a valuable resource for researchers engaged in the synthesis and application of novel pyridine-based compounds.

Introduction to Substituted Pyridines

Pyridine and its derivatives are fundamental heterocyclic compounds that form the core of numerous natural products, pharmaceuticals, and agrochemicals.^[2]^[3] The pyridine ring is a six-membered heterocycle containing five carbon atoms and one nitrogen atom, analogous to benzene but with distinct electronic properties.^[3] The nitrogen atom's electronegativity renders the adjacent (α and γ) carbon atoms electron-deficient, influencing the molecule's reactivity and physical properties.^[3]

Substituted pyridines, such as the title compound, are of particular importance in medicinal chemistry. The 3-aminopyridine scaffold, for instance, is a recognized "privileged structure" found in a wide array of biologically active molecules targeting neurological disorders and oncology.^[1] The introduction of various substituents onto the pyridine core allows for the fine-tuning of a molecule's steric and electronic properties, which in turn can modulate its biological activity, metabolic stability, and pharmacokinetic profile.

Predicted Physicochemical Properties and Data Summary

While experimental data for **5-Bromo-3-ethoxy-2-isopropoxypyridine** is not readily available, we can predict its core physicochemical properties based on data from structurally similar compounds. The following table summarizes these predicted values, which are crucial for planning synthetic transformations, purification, and formulation.

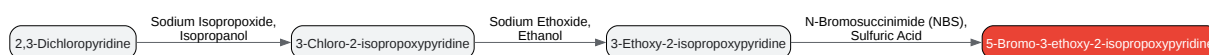
Property	Predicted Value	Justification and Comparative Data
Molecular Formula	C10H14BrNO2	Based on the constituent atoms.
Molecular Weight	260.13 g/mol	Calculated from the atomic weights of the elements.
Appearance	Colorless to pale yellow oil/liquid	Many substituted pyridines, such as 3-Bromo-5-isopropoxypyridine, are described as colorless oils. [4]
Boiling Point	> 200 °C (at atmospheric pressure)	Substituted bromopyridines generally have high boiling points.
Solubility	Soluble in common organic solvents (e.g., Dichloromethane, Ethyl Acetate, Methanol). Sparingly soluble in water.	The alkyl ether groups and the aromatic ring suggest good solubility in organic solvents.
pKa (of the pyridine nitrogen)	2-4	The electron-withdrawing effect of the bromo and alkoxy groups is expected to decrease the basicity of the pyridine nitrogen compared to pyridine (pKa ≈ 5.2).

Proposed Synthetic Pathway and Experimental Protocols

The synthesis of 2,3,5-trisubstituted pyridines can be achieved through various methodologies, including de novo ring synthesis and the functionalization of pre-existing pyridine scaffolds.[\[5\]](#) [\[6\]](#)[\[7\]](#) A plausible and efficient route to **5-Bromo-3-ethoxy-2-isopropoxypyridine** would involve a multi-step sequence starting from a readily available dihalopyridine.

Synthetic Strategy Overview

The proposed synthesis leverages the differential reactivity of halogen substituents on the pyridine ring, a common strategy in pyridine chemistry. The general approach involves the sequential nucleophilic aromatic substitution (S_NAr) of a dihalopyridine, followed by bromination.



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Caption: Proposed synthetic workflow for **5-Bromo-3-ethoxy-2-isopropoxypyridine**.

Step-by-Step Experimental Protocols

Step 1: Synthesis of 3-Chloro-2-isopropoxypyridine

- **Rationale:** The 2-position of 2,3-dichloropyridine is more susceptible to nucleophilic attack than the 3-position due to the electronic influence of the ring nitrogen. This regioselectivity allows for the selective introduction of the isopropoxy group.
- **Procedure:**
 - In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve sodium metal (1.1 equivalents) in anhydrous isopropanol under an inert atmosphere (e.g., nitrogen or argon).
 - Once the sodium has completely dissolved to form sodium isopropoxide, add 2,3-dichloropyridine (1.0 equivalent) dropwise to the solution at room temperature.
 - After the addition is complete, heat the reaction mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography-Mass Spectrometry (GC-MS).
 - Upon completion, cool the reaction mixture to room temperature and carefully quench with water.

- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel to afford 3-Chloro-2-isopropoxypyridine.

Step 2: Synthesis of 3-Ethoxy-2-isopropoxypyridine

- Rationale: The remaining chloro-substituent at the 3-position can now be displaced by ethoxide in a second S_NAr reaction.
- Procedure:
 - Following a similar procedure to Step 1, prepare a solution of sodium ethoxide by dissolving sodium metal (1.1 equivalents) in anhydrous ethanol.
 - Add 3-Chloro-2-isopropoxypyridine (1.0 equivalent) to the sodium ethoxide solution.
 - Heat the mixture to reflux and monitor the reaction until the starting material is consumed.
 - Work-up the reaction as described in Step 1, including extraction, washing, drying, and concentration.
 - Purify the resulting crude material by column chromatography to yield 3-Ethoxy-2-isopropoxypyridine.

Step 3: Synthesis of **5-Bromo-3-ethoxy-2-isopropoxypyridine**

- Rationale: Electrophilic aromatic substitution on the electron-rich dialkoxypyridine ring is expected to occur at the 5-position. N-Bromosuccinimide (NBS) in the presence of a strong acid is a common and effective brominating agent for such systems.
- Procedure:
 - Dissolve 3-Ethoxy-2-isopropoxypyridine (1.0 equivalent) in concentrated sulfuric acid at 0 °C in a flask protected from light.

- Add N-Bromosuccinimide (NBS) (1.05 equivalents) portion-wise to the stirred solution, maintaining the temperature at 0 °C.
- Allow the reaction to stir at room temperature for several hours, monitoring its progress by TLC or LC-MS.
- Carefully pour the reaction mixture onto crushed ice and neutralize with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with dichloromethane.
- Wash the combined organic extracts with water and brine, dry over anhydrous magnesium sulfate, and concentrate in vacuo.
- Purify the final product, **5-Bromo-3-ethoxy-2-isopropoxypyridine**, by flash chromatography.

Spectroscopic Characterization

The structural confirmation of the synthesized **5-Bromo-3-ethoxy-2-isopropoxypyridine** would rely on a combination of standard spectroscopic techniques.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The spectrum is expected to show distinct signals for the two aromatic protons on the pyridine ring, as well as signals for the ethoxy and isopropoxy groups (triplet and quartet for the ethoxy; septet and doublet for the isopropoxy).
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The spectrum should reveal ten distinct carbon signals corresponding to the molecular formula C₁₀H₁₄BrNO₂.
- Mass Spectrometry (MS): The mass spectrum will show a characteristic isotopic pattern for a bromine-containing compound, with two major peaks for the molecular ion (M⁺ and M+2) of approximately equal intensity. High-resolution mass spectrometry (HRMS) would provide the exact mass, confirming the elemental composition.^{[8][9]}
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for C-O-C (ether) linkages, C=C and C=N stretching of the aromatic pyridine ring, and C-H

stretching of the alkyl groups.

Safety and Handling

While specific toxicity data for **5-Bromo-3-ethoxy-2-isopropoxypyridine** is unavailable, precautions for handling brominated and substituted pyridine compounds should be strictly followed.[\[10\]](#)[\[11\]](#)

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[10\]](#)[\[11\]](#)
- Ventilation: Handle the compound in a well-ventilated fume hood to avoid inhalation of any potential vapors.[\[10\]](#)[\[11\]](#)
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[\[12\]](#)
- Storage: Store in a cool, dry, and well-ventilated area, away from direct sunlight and incompatible substances.[\[13\]](#)[\[14\]](#) Keep the container tightly sealed.[\[13\]](#)[\[14\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Emergency Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing.[\[13\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.[\[13\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[13\]](#)
- Ingestion: Do not induce vomiting. If the person is conscious, rinse their mouth with water and seek immediate medical attention.[\[13\]](#)

Applications in Research and Drug Development

The structural motifs present in **5-Bromo-3-ethoxy-2-isopropoxypyridine** make it a valuable building block for the synthesis of more complex molecules.

- **Medicinal Chemistry:** The pyridine core is a common feature in many kinase inhibitors and other targeted therapies. The bromo-substituent provides a reactive site for introducing further diversity through cross-coupling reactions (e.g., Suzuki, Sonogashira, Buchwald-Hartwig), allowing for the exploration of structure-activity relationships.^{[1][4]}
- **Materials Science:** Pyridine-based compounds can exhibit interesting photophysical properties and are used in the development of organic light-emitting diodes (OLEDs) and other electronic materials.^[15] The specific substitution pattern of the title compound could be explored for such applications.

Conclusion

5-Bromo-3-ethoxy-2-isopropoxypyridine represents a promising, albeit currently under-documented, chemical entity with significant potential in synthetic and medicinal chemistry. This guide provides a foundational understanding of its predicted properties, a robust synthetic strategy, and essential safety protocols. By leveraging the principles of pyridine chemistry, researchers can confidently synthesize and utilize this versatile building block to advance their research and development efforts.

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